Navigating the Multifaceted Landscape of "ST-168" in Cancer Research

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*ST-168*
Cat. No.:	*B1193632*

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The designation "**ST-168**" appears to refer to several distinct investigational antitumor agents, each with a unique mechanism of action and therapeutic target. This technical guide provides a consolidated overview of the available information on these different entities, highlighting the need for specificity when discussing "**ST-168**." The compounds identified include a microtubule disruptor, a dual-binding Bruton's tyrosine kinase (BTK) inhibitor also described as an epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI), a MEK inhibitor, and a cell-based immunotherapy. This document serves as a guide for researchers, scientists, and drug development professionals to distinguish between these compounds and to understand their respective preclinical and clinical development statuses.

Antitumor Agent-168: A Microtubule Network Disruptor

Mechanism of Action: Antitumor agent-168, also referred to as compound 21b, functions by disrupting the microtubule network within tumor cells. This interference with microtubule dynamics leads to cell cycle arrest at the G2/M phase and subsequently induces apoptosis, or programmed cell death.

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Preclinical Data: In preclinical studies, Antitumor agent-168 has demonstrated potent activity against breast cancer cells. Specifically, it inhibits the growth of MCF-7 human breast cancer cells with a half-maximal inhibitory concentration (IC50) value of 1.4 nM[1].

Experimental Protocols: Detailed experimental protocols for the synthesis and in vitro evaluation of Antitumor agent-168 would typically involve cell viability assays (such as MTT or CellTiter-Glo) to determine IC50 values, flow cytometry for cell cycle analysis, and western blotting or immunofluorescence to observe effects on microtubule polymerization and apoptotic markers.

Signaling Pathway and Experimental Workflow:

The mechanism of action for a microtubule disruptor leading to apoptosis is a well-established pathway.

DOT Script for Microtubule Disruption Pathway:



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Caption: Antitumor Agent-168 induced apoptosis pathway.

LP-168: A Kinase Inhibitor with Dual Identity

The designation LP-168 has been associated with two different kinase inhibitors targeting distinct signaling pathways in different cancer types.

LP-168: Dual Covalent/Non-covalent BTK Inhibitor

Mechanism of Action: This iteration of LP-168 is a novel Bruton's tyrosine kinase (BTK) inhibitor that can bind to BTK both covalently and non-covalently. This dual-binding capability allows it to be effective against chronic lymphocytic leukemia (CLL) cells, including those with resistance mutations to other BTK inhibitors[2]. By inhibiting BTK, LP-168 disrupts the B cell receptor (BCR) signaling pathway, which is crucial for the survival and proliferation of CLL cells[2].

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Preclinical and Clinical Status: Preclinical research has shown that LP-168 effectively inhibits BTK in CLL cells, regardless of the presence of resistance mutations such as C481S or T474I[2]. The compound is highly selective for BTK, which is expected to minimize off-target effects[2]. A phase 1 clinical trial is currently underway to evaluate the safety and efficacy of oral LP-168 in patients with relapsed or refractory B-cell malignancies, including CLL/SLL[2].

LP-168: Third-Generation EGFR Tyrosine Kinase Inhibitor

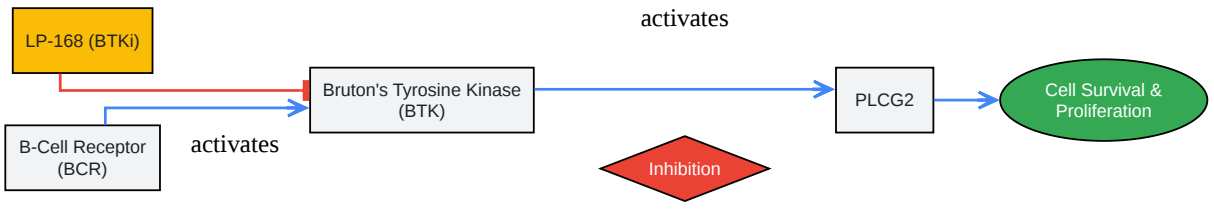
Mechanism of Action: In a different context, LP-168 is described as a third-generation, orally active, and irreversible epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI)[3][4]. It is designed to target EGFR mutations, including the T790M resistance mutation, which often arises in non-small cell lung cancer (NSCLC) patients treated with earlier-generation EGFR TKIs[3][4]. By selectively targeting mutant EGFR while sparing wild-type EGFR, LP-168 aims to reduce side effects[3][4].

Clinical Status: LP-168 has demonstrated promising preclinical activity and is currently in Phase II clinical development for the treatment of B-cell Non-Hodgkin Lymphoma[3][4]. The company is also exploring its use in both first-line and resistant EGFR-mutant NSCLC settings[3][4].

Signaling Pathway:

The signaling pathways for both BTK and EGFR inhibition are well-characterized.

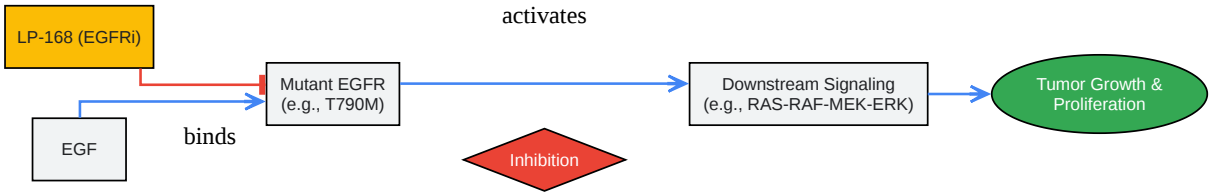
DOT Script for BTK Inhibition Pathway:



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Caption: LP-168 mediated BTK signaling inhibition.

DOT Script for EGFR Inhibition Pathway:



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Caption: LP-168 mediated EGFR signaling inhibition.

ABM-168: A Novel MEK Inhibitor

Mechanism of Action: ABM-168 is a novel small molecule inhibitor of mitogen-activated protein kinase (MEK)[5]. MEK is a key component of the RAS-RAF-MEK-ERK signaling pathway, which is frequently dysregulated in various cancers and plays a crucial role in tumor cell proliferation and survival. By inhibiting MEK, ABM-168 can block this signaling cascade.

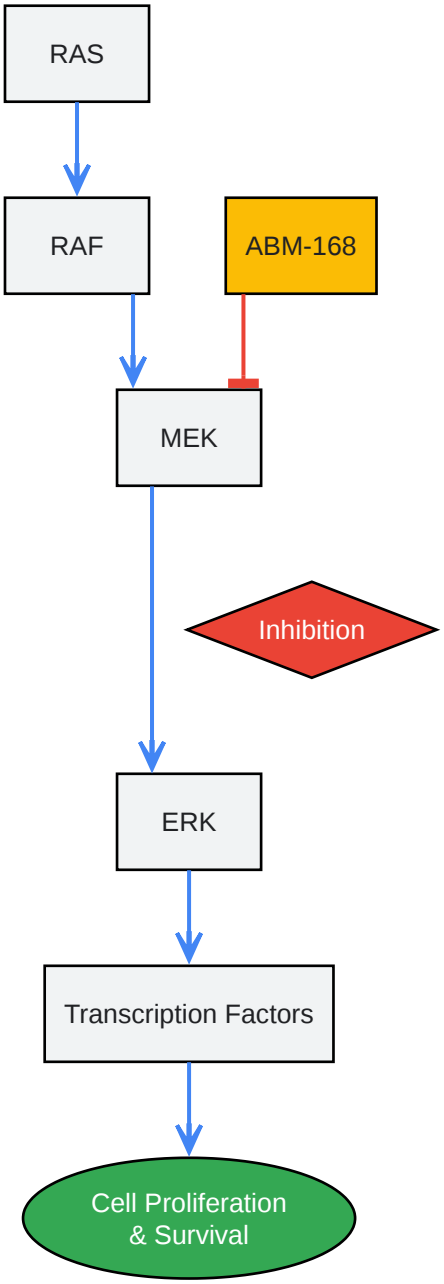
Preclinical and Clinical Status: ABM-168 is characterized by good water solubility, high cell permeability, and the ability to penetrate the brain, suggesting its potential for treating brain metastases[5]. It has demonstrated anti-cancer properties in intracranial animal models[5]. A first-in-human, open-label, multicenter Phase I clinical trial has been initiated to evaluate the safety, tolerability, and pharmacokinetics of ABM-168 monotherapy in adult patients with advanced/metastatic solid tumors[5]. The potential for combination therapies with BRAF inhibitors, KRAS inhibitors, or PD-1/PD-L1 antibodies is also being explored[5].

Signaling Pathway:

The RAS-RAF-MEK-ERK pathway is a central signaling cascade in oncology.

DOT Script for MEK Inhibition Pathway:

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Caption: ABM-168 mediated MEK signaling inhibition.

ITIL-168: Autologous Tumor-Infiltrating Lymphocyte (TIL) Therapy

Mechanism of Action: ITIL-168 is a form of adoptive cell therapy that uses a patient's own tumor-infiltrating lymphocytes (TILs) to fight cancer[6][7][8][9]. TILs are immune cells that have

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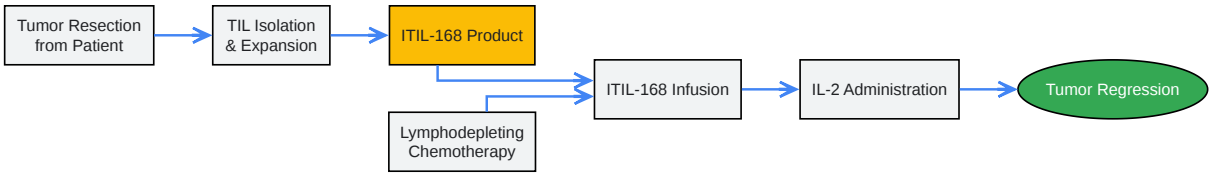
penetrated a tumor and are naturally capable of recognizing and killing cancer cells. The ITIL-168 manufacturing process involves resecting a portion of the patient's tumor, isolating the TILs, expanding them to large numbers in the laboratory, and then infusing them back into the patient[6][7][8][9]. This therapy is designed to provide an unrestricted T-cell receptor repertoire, enhancing the patient's antitumor immune response[7][8][9].

Clinical Status: ITIL-168 is being evaluated in clinical trials for patients with advanced solid tumors. The DELTA-1 study is a global, multicenter Phase 2 trial assessing the efficacy and safety of ITIL-168 in patients with advanced cutaneous melanoma that is relapsed or refractory to PD-1 inhibitors[7][8][9]. The DELTA-2 study is a Phase 1 clinical trial evaluating ITIL-168 in combination with pembrolizumab for advanced cancers that have progressed after standard therapy[6].

Experimental Workflow:

The process of generating and administering ITIL-168 follows a specific workflow.

DOT Script for ITIL-168 Workflow:



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Caption: The therapeutic workflow for ITIL-168.

Conclusion and a Call for Specificity

The diverse nature of the therapeutic agents referred to as "**ST-168**" underscores the critical importance of using precise nomenclature in scientific and clinical discourse. Researchers, scientists, and drug development professionals seeking information on "**ST-168**" must specify whether they are interested in the microtubule disruptor, the dual-identity kinase inhibitor (BTK or EGFR), the MEK inhibitor, or the TIL-based immunotherapy. Each of these agents has a

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distinct biological target, mechanism of action, and is at a different stage of development for specific cancer indications. Future inquiries and literature searches should endeavor to use the more specific identifiers (e.g., LP-168, ABM-168, ITIL-168) to ensure the retrieval of accurate and relevant information. This guide serves as a starting point to navigate the complexities surrounding the "**ST-168**" designation and to facilitate more targeted investigations into these promising antitumor agents.

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- To cite this document: BenchChem. [Navigating the Multifaceted Landscape of "ST-168" in Cancer Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193632/docs#navigating-the-multifaceted-landscape-of-st-168-in-cancer-research]

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